

Preparing Stock Solutions of PD117588: An Application Note and Protocol

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Compound of Interest

Compound Name: PD117588

Cat. No.: B175278

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Introduction

PD117588 is a potent quinolone antibacterial agent. Quinolones exert their bactericidal effects by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, repair, recombination, and transcription. This application note provides a detailed protocol for the preparation of stock solutions of **PD117588** for in vitro research applications. Adherence to proper preparation and storage techniques is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Quantitative Data Summary

For ease of use and comparison, the key quantitative data for **PD117588** are summarized in the table below. Please note that while extensive searches were conducted, specific quantitative solubility data for **PD117588** in common laboratory solvents were not readily available. The recommended solvent is based on the general solubility of compounds in this class. It is strongly advised to perform a small-scale solubility test before preparing a large-volume stock solution.

Property	Value
Chemical Name	1-cyclopropyl-7-(3-((ethylamino)methyl)pyrrolidin-1-yl)-6,8-difluoro-4-oxo-1,4-dihydroquinoline-3-carboxylic acid
CAS Number	99734-97-1
Molecular Formula	C ₂₀ H ₂₃ F ₂ N ₃ O ₃
Molecular Weight	391.41 g/mol
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Recommended Stock Concentration	10 mM (It is recommended to start with a small amount to ensure solubility at this concentration)
Storage of Solid	Store at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks). Protect from light.
Storage of Stock Solution	Aliquot and store at -20°C for up to 3 months or at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. Protect from light.

Experimental Protocol: Preparing a 10 mM Stock Solution of PD117588 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PD117588** in DMSO.

Materials:

- **PD117588** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials

- Sterile pipette and tips
- Vortex mixer
- Water bath or sonicator (optional)

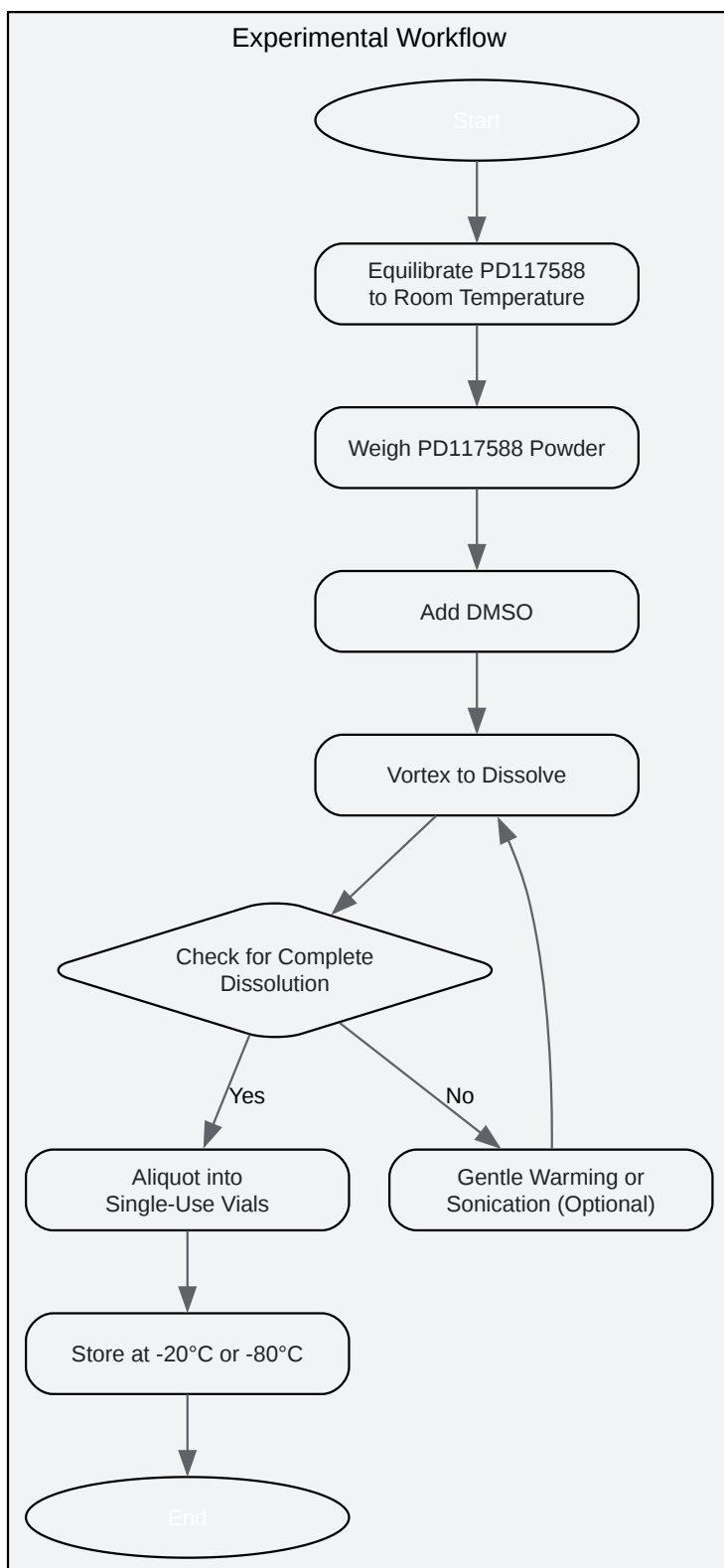
Procedure:

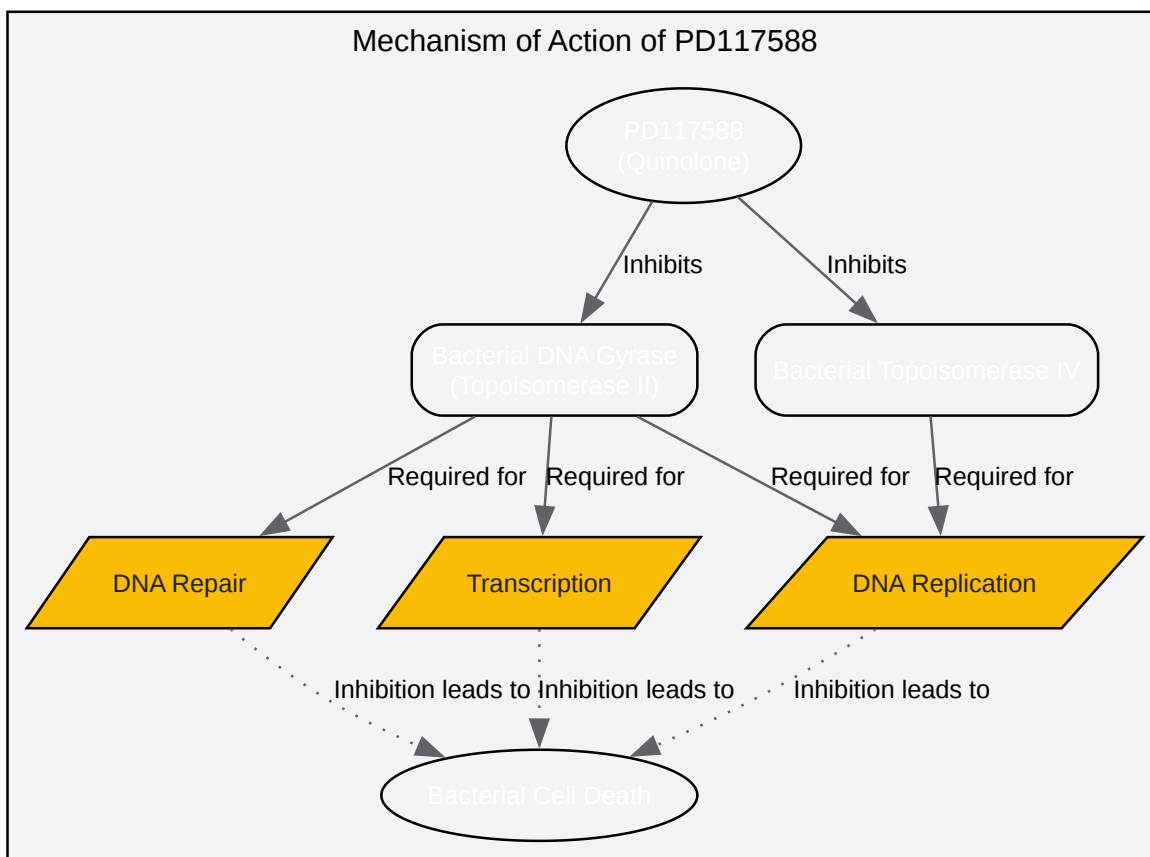
- Pre-weighing Preparation: Before opening the vial of **PD117588**, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **PD117588** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.914 mg of **PD117588** (see calculation below).
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 391.41 \text{ g/mol} = 0.0039141 \text{ g} = 3.914 \text{ mg}$
- Solubilization:
 - Add the appropriate volume of sterile, anhydrous DMSO to the microcentrifuge tube containing the weighed **PD117588**. To prepare a 10 mM solution with 3.914 mg of the compound, add 1 mL of DMSO.
 - Cap the tube tightly.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution to ensure that all the solid has dissolved. The solution should be clear and free of particulates.
- If the compound does not fully dissolve, gentle warming in a water bath (not exceeding 37°C) or brief sonication may be applied.
- Aliquoting and Storage:
 - Once the **PD117588** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This minimizes the number of freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C or -80°C, protected from light.

Visualizations

Experimental Workflow for Stock Solution Preparation





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